

An In-depth Technical Guide to Butyl Methyl Sulfide: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Butyl methyl sulfide*

Cat. No.: B1581413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **butyl methyl sulfide**. The information is curated for professionals in research and development, with a focus on delivering precise data and clear visualizations to support scientific endeavors.

Chemical Identity and Structure

Butyl methyl sulfide, systematically known as 1-(methylthio)butane, is an organosulfur compound belonging to the thioether (sulfide) class.^{[1][2]} Its structure consists of a butyl group and a methyl group attached to a sulfur atom.

Molecular Structure:

Caption: 2D chemical structure of **Butyl Methyl Sulfide**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **butyl methyl sulfide**, compiled from various sources. This data is essential for understanding its behavior in different experimental and environmental conditions.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ S	[1] [3] [4]
Molecular Weight	104.21 g/mol	[1] [3] [5]
CAS Number	628-29-5	[1] [3] [5]
IUPAC Name	1-(methylsulfanyl)butane	[1] [4]
SMILES	CCCCSC	[1] [3] [4]
InChI	InChI=1S/C5H12S/c1-3-4-5-6-2/h3-5H2,1-2H3	[1] [3] [4]
Appearance	Colorless liquid	[1] [3] [6]
Odor	Unpleasant	[1] [6]
Boiling Point	122-123 °C	[5] [6]
Melting Point	-97.85 °C	[5] [7]
Density	0.85 g/cm ³	[5] [6]
Flash Point	20 °C	[5] [6]
Vapor Pressure	2.1 mmHg at 25°C	[5]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of chemical compounds. The following spectroscopic data have been reported for **butyl methyl sulfide**:

- Mass Spectrometry (MS): Mass spectral data is available through the NIST Mass Spectrometry Data Center.[\[1\]](#)[\[2\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available and can be used to identify functional groups.[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{13}C NMR: Data has been published by G. Barbarella, P. Dembech, and A. Fava in *Organic Magnetic Resonance*.[\[1\]](#)
- ^1H NMR: While specific data is not detailed in the provided search results, it is a standard technique for characterizing such compounds.

Experimental Protocols

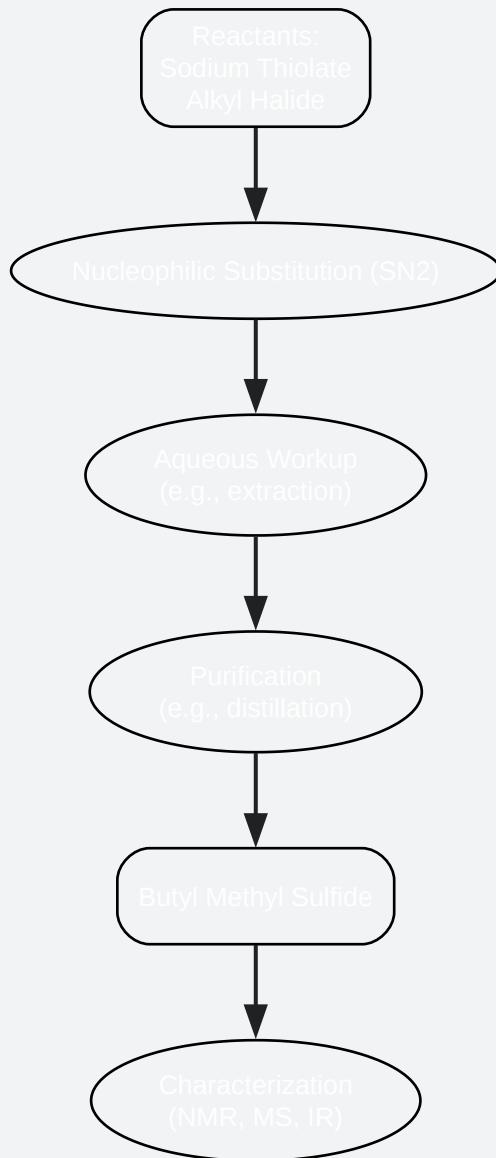
Detailed, step-by-step experimental protocols for the synthesis and analysis of **butyl methyl sulfide** are not available in the public domain search results. However, general methodologies can be inferred.

Synthesis:

A common method for the synthesis of unsymmetrical sulfides like **butyl methyl sulfide** is the Williamson ether synthesis adapted for thioethers. This typically involves the reaction of a sodium thiolate with an alkyl halide. For **butyl methyl sulfide**, this could be the reaction of sodium methanethiolate with 1-bromobutane or sodium butanethiolate with methyl iodide.

General Synthetic Workflow:

General Synthetic Workflow for Butyl Methyl Sulfide

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